

Proper Disposal of Patulitrin: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. Date: December 2025



For immediate reference, treat **Patulitrin** as a potentially hazardous chemical. Handle with appropriate personal protective equipment (PPE) and dispose of it as chemical waste through a licensed contractor. Avoid discharge into the environment.

This document provides essential safety and logistical information for the proper disposal of **Patulitrin**, a flavonoid glycoside. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and disposal in a laboratory setting.

Chemical and Physical Properties

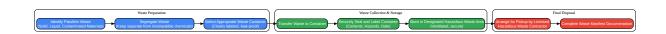
A summary of the known quantitative data for **Patulitrin** is presented in the table below. This information is crucial for understanding its behavior and potential interactions.



Property	Value	Source
Molecular Formula	C22H22O13	PubChem
Molecular Weight	494.4 g/mol	PubChem
Appearance	Powder	ChemFaces
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol.	ChemFaces[1]
Storage	Desiccate at -20°C. Can be stored for up to 24 months at 2-8°C if the vial is kept tightly sealed.	BioCrick, ChemFaces[1]

Patulitrin Disposal Workflow

The following diagram outlines the step-by-step process for the proper disposal of **Patulitrin** waste.



Click to download full resolution via product page

Caption: Workflow for the safe disposal of Patulitrin waste.

Experimental Protocols for Disposal

While a specific Safety Data Sheet (SDS) for **Patulitrin** with detailed disposal protocols is not readily available in public databases, the following procedures are based on best practices for the disposal of flavonoid glycosides and other similar laboratory chemicals.

Step 1: Waste Identification and Segregation



- Solid **Patulitrin** Waste: Collect pure **Patulitrin** powder, residues, and heavily contaminated items (e.g., weigh boats, filter paper) in a designated, sealed container.
- Liquid Patulitrin Waste: Collect solutions containing Patulitrin in a separate, leak-proof, and clearly labeled container. Do not mix with other solvent waste streams unless compatibility is confirmed.
- Contaminated Labware: Disposable items such as gloves, pipette tips, and paper towels that
 have come into contact with Patulitrin should be collected in a sealed bag and placed in a
 designated solid chemical waste container. Reusable glassware should be decontaminated
 by rinsing with a suitable solvent (e.g., ethanol) and collecting the rinsate as liquid chemical
 waste.

Step 2: Waste Containment and Labeling

- Use waste containers that are in good condition and compatible with the chemical waste.
- Clearly label all waste containers with "Hazardous Waste," the full chemical name
 "Patulitrin," and any known hazard characteristics (e.g., "Caution: Handle with Care,"
 "Potential Irritant"). Include the accumulation start date.

Step 3: Storage

- Store Patulitrin waste in a designated, well-ventilated, and secure hazardous waste accumulation area.
- Ensure containers are tightly sealed to prevent leaks or spills.
- Store away from incompatible materials.

Step 4: Final Disposal

- Do not dispose of Patulitrin down the drain or in regular trash.
- Arrange for the collection of Patulitrin waste by your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.
- Follow all local, state, and federal regulations for the disposal of chemical waste.



Safety Precautions

- Personal Protective Equipment (PPE): When handling Patulitrin and its waste, always wear appropriate PPE, including a lab coat, safety glasses with side shields, and chemicalresistant gloves.
- Ventilation: Handle **Patulitrin** powder and prepare solutions in a well-ventilated area or a chemical fume hood to minimize inhalation exposure.
- Spill Response: In case of a spill, isolate the area. For small powder spills, carefully sweep up the material, avoiding dust generation, and place it in the solid waste container. For liquid spills, absorb with an inert material (e.g., vermiculite, sand) and place it in the solid waste container. Clean the spill area with a suitable solvent and collect the cleaning materials as hazardous waste. Report larger spills to your EHS department.

By adhering to these procedures, laboratory professionals can ensure the safe and environmentally responsible disposal of **Patulitrin**. Always consult your institution's specific waste disposal guidelines and EHS department for further assistance.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. Patulitrin | CAS:19833-25-1 | Manufacturer ChemFaces [chemfaces.com]
- To cite this document: BenchChem. [Proper Disposal of Patulitrin: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b192047#patulitrin-proper-disposal-procedures]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide







accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com